

2-Acetylbenzaldehyde properties

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Compound Focus: 2-Acetylbenzaldehyde

CAS No.: 24257-93-0

Cat. No.: S567194

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Physicochemical Properties

The table below summarizes the key physical and chemical properties of **2-Acetylbenzaldehyde** based on the available technical data [1].

Property	Value / Description
CAS Registry Number	24257-93-0 [1]
Molecular Formula	$C_{9}H_{8}O_{2}$ [1]
Molecular Weight	148.16 g/mol [1]
Purity	95%, 97% Min, 99% (available grades) [1]
Melting Point	39-43 °C (lit.) [1]
Boiling Point	268.8 ± 23.0 °C (Predicted) [1]
Density	1.117 ± 0.06 g/cm ³ (Predicted) [1]
Flash Point	>230 °F [1]
Physical Form	White to off-white crystalline solid [1]

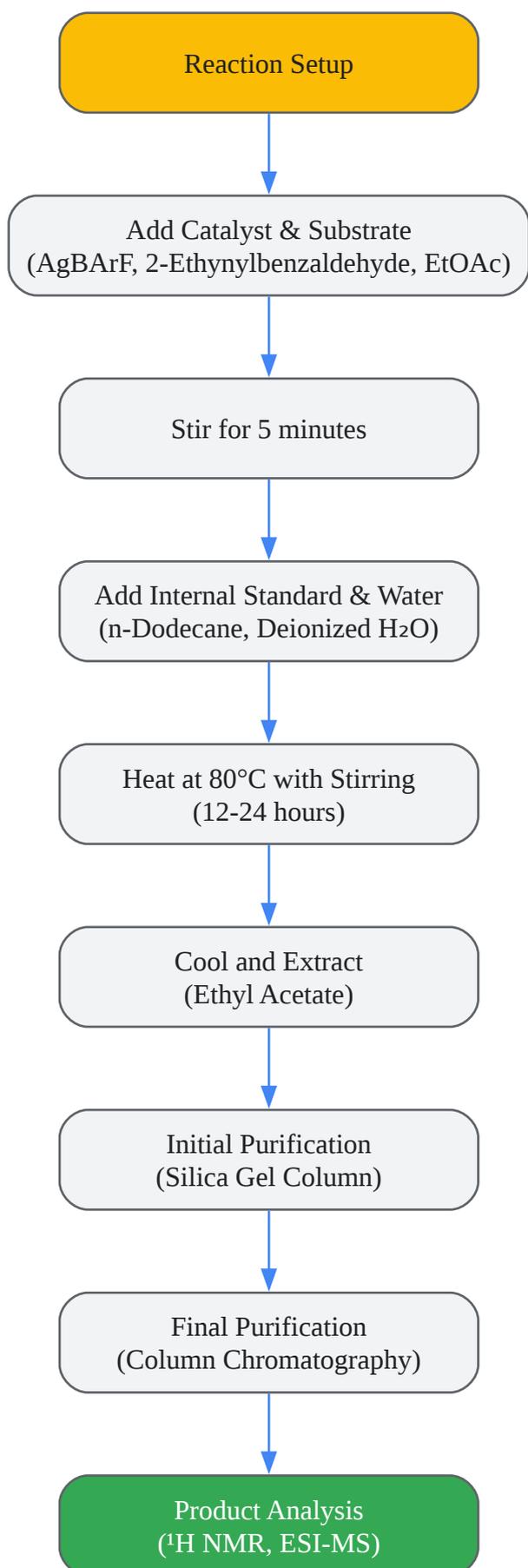
Property	Value / Description
Storage	2-8°C, stored under nitrogen [1]
WGK Germany	3 (severely hazardous to water) [1]

Synthesis and Experimental Protocol

One reported method for synthesizing **2-Acetylbenzaldehyde** involves the **hydration of 2-ethynylbenzaldehyde** using a silver-based catalyst [1].

- **Reaction Setup:** The reaction is conducted in a long-necked glass reactor. AgBARF (97.1 mg, 0.1 mmol) is weighed and placed in the reactor, followed by the addition of 2-ethynylbenzaldehyde (1 mmol) and EtOAc (10 μ L) as a solvent. The mixture is stirred for 5 minutes [1].
- **Reaction Execution:** n-Dodecane (1 mmol) is added as an internal standard, followed by deionized water (3 mL). The reaction vessel is placed in an oil bath at **80 °C** and stirred continuously for **12 to 24 hours** [1].
- **Work-up and Isolation:** After completion, the reaction mixture is cooled and extracted with ethyl acetate (3 mL). The organic phase is separated and passed through a short silica gel column to remove impurities [1].
- **Purification and Analysis:** The crude product is purified by silica gel column chromatography using a hexane/ethyl acetate solvent mixture as the eluent. The final product is characterized by **(¹H) NMR and ESI-MS** [1].

I have visualized this experimental workflow in the following diagram.



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*Synthesis workflow for **2-Acetylbenzaldehyde** from 2-ethynylbenzaldehyde [1].*

Biological Pathways Context

Based on the search results, I was unable to locate specific studies linking **2-Acetylbenzaldehyde** directly to involvement in colorectal cancer or other biological signaling pathways. The available scientific literature reviewed pathways like **EGFR/MAPK, Notch, PI3K/AKT, TGF- β , and Wnt** [2] but did not mention **2-Acetylbenzaldehyde**.

To find this specialized biological data, I suggest you:

- Consult specialized **bioactivity and pharmacology databases** like PubChem BioAssay, ChEMBL, or BindingDB.
- Perform a comprehensive search on platforms such as **SciFinder or Reaxys**, which cover patents and journal articles in depth.
- Review the reference lists of articles concerning **structurally similar compounds** for leads.

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References

1. 2-ACETYLBENZALDEHYDE 95 CAS#: 24257-93-0 [chemicalbook.com]

2. involved in colorectal cancer progression Signaling pathways
[cellandbioscience.biomedcentral.com]

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